

# solubility profile Boc-Met-Leu-OMe organic solvents

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## Compound Focus: Boc-met-leu-ome

CAS No.: 66880-59-9

Cat. No.: S8924682

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## Physical Properties of Boc-Met-Leu-OMe

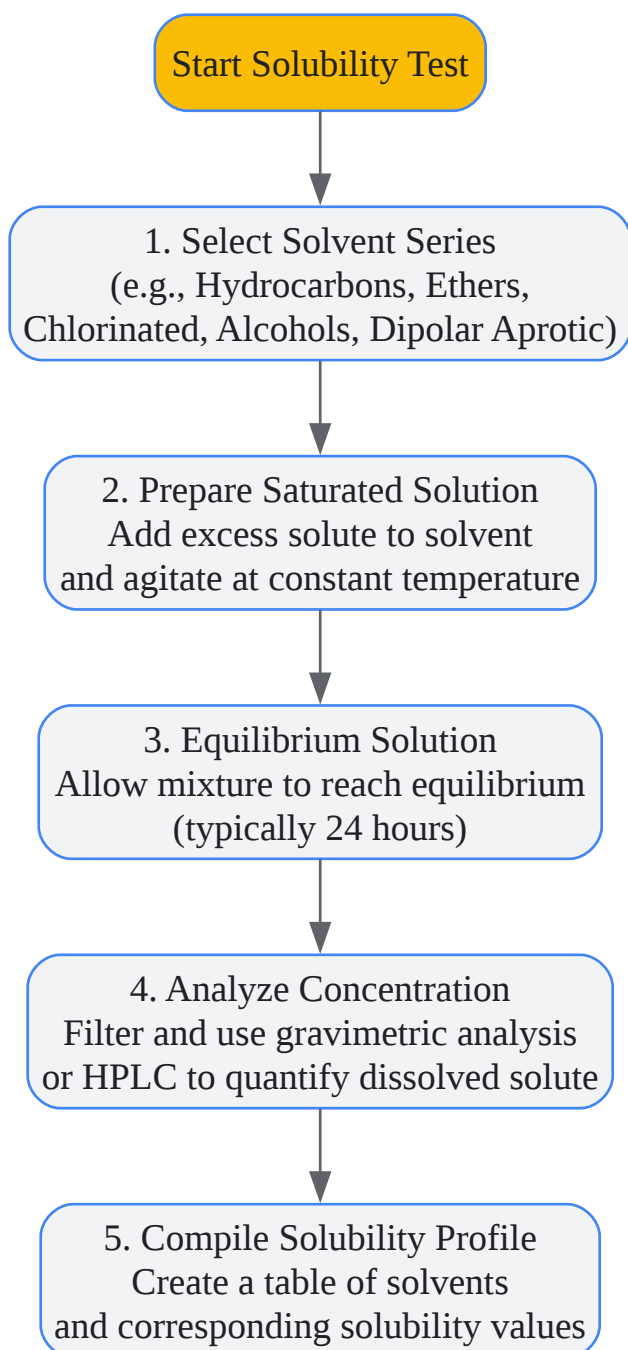
The table below summarizes the available physical data for **Boc-Met-Leu-OMe** (CAS 66880-59-9), which can offer initial clues about its solubility [1].

Property	Value	Notes
Molecular Formula	C <sub>17</sub> H <sub>32</sub> N <sub>2</sub> O <sub>5</sub> S	-
Formula Weight	376.51 g/mol	-
Melting Point	107-109 °C	Solvents used: ethyl acetate and hexane [1]
Density	1.088±0.06 g/cm <sup>3</sup> (Predicted)	-
pKa	11.10±0.46 (Predicted)	-

The mention that its melting point was determined in **ethyl acetate** and **hexane** suggests that these solvents can be used in experimental procedures, though it does not directly quantify its solubility in them [1].

## Experimental Approach to Determine Solubility

For research purposes, establishing a solubility profile requires laboratory experimentation. The following workflow outlines a general protocol you can adapt.



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**Diagram Title:** Experimental Workflow for Solubility Profiling

Here are some key considerations for the experiment:

- **Solvent Selection:** Test a range of solvents with different polarities (e.g., hexane, diethyl ether, dichloromethane, ethyl acetate, methanol, dimethylformamide (DMF)) to establish a comprehensive profile.
- **Temperature Control:** Conduct tests at a standard temperature (e.g., 20°C or 25°C) and ensure it is maintained throughout the experiment, as solubility is temperature-dependent.
- **Handling Precautions:** Always handle organic solvents in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE).

## Alternative Strategies for Obtaining Data

Since direct data is unavailable, here are practical steps you can take:

- **Consult Specialized Suppliers:** Contact companies that sell **Boc-Met-Leu-OMe** (suppliers are listed in one of the search results) [1]. They may have technical data sheets with solubility information that is not publicly listed.
- **Search Literature and Patents:** Perform a detailed search on scientific databases (like SciFinder-n or Reaxys) for journal articles or patents that use this specific compound. The experimental sections often describe the solvents used for reactions or recrystallization, indirectly revealing solubility.
- **Leverage Related Compound Data:** While not a perfect substitute, the properties of simpler building blocks like **Boc-L-leucine methyl ester** (which is a liquid at room temperature) [2] [3] can provide some context. However, the presence of the methionine side chain in **Boc-Met-Leu-OMe** will significantly alter its solubility behavior.

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## References

1. BOC-MET-LEU-OME | 66880-59-9 [amp.chemicalbook.com]
2. Boc-L-leucine methyl ester [chemimpex.com]
3. Boc-L-leucine methyl ester (CAS 63096-02-6) | Amino Acids [aaep.bocsci.com]

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